

# 3-methyl-1H-indazol-6-amine chemical structure and numbering

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 3-methyl-1H-indazol-6-amine

Cat. No.: B1322007

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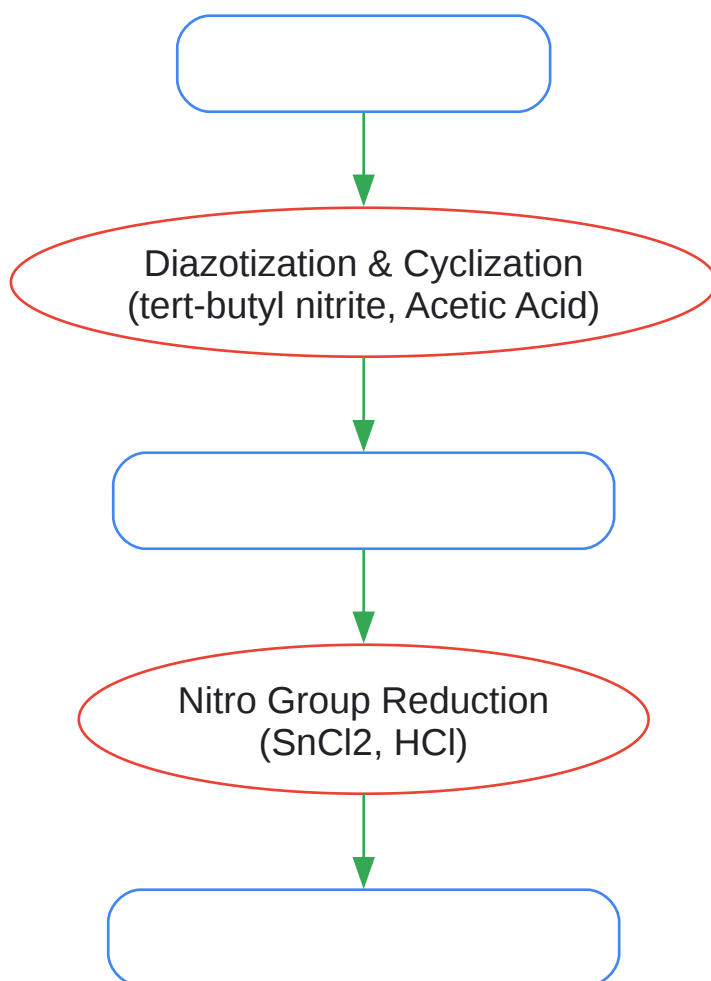
An In-depth Technical Guide to **3-methyl-1H-indazol-6-amine**

## Introduction

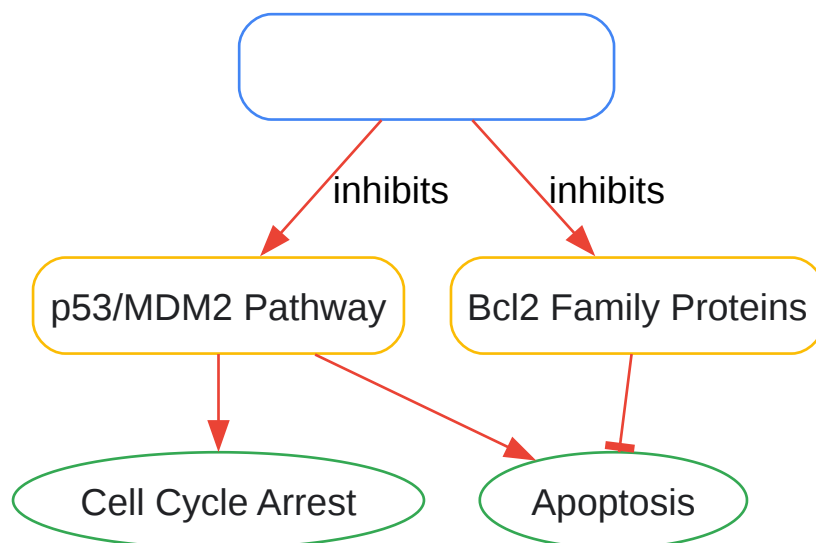
**3-methyl-1H-indazol-6-amine** is a heterocyclic aromatic organic compound belonging to the indazole class.[1][2] Indazole derivatives are a significant focus in medicinal chemistry due to their wide range of pharmacological activities, including anti-inflammatory, antibacterial, and antitumor properties.[3][4] This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and spectral characterization of **3-methyl-1H-indazol-6-amine**, intended for researchers, scientists, and professionals in drug development.

## Chemical Structure and Numbering

The structure of **3-methyl-1H-indazol-6-amine** consists of a bicyclic system where a benzene ring is fused to a pyrazole ring. A methyl group is substituted at position 3, and an amine group is at position 6. The numbering of the indazole ring starts from the nitrogen atom of the pyrazole ring that is not fused to the benzene ring and proceeds around the pyrazole ring first, then continues around the benzene ring.



### Potential Anticancer Mechanism of Indazole Derivatives



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## References

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)